

Application Note: In Vivo Applications and Pharmacokinetics of Morpholine-Containing Therapeutics

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Compound of Interest

Compound Name: 4-[(4-Isocyanatopiperidin-1-yl)sulfonyl]morpholine
CAS No.: 1042782-15-9
Cat. No.: B3374854

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Introduction: The Morpholine Advantage in Drug Design[1]

The morpholine heterocycle is a "privileged scaffold" in modern medicinal chemistry, appearing in numerous FDA-approved therapeutics ranging from oncology (e.g., Gefitinib) to infectious diseases (e.g., Linezolid) and CNS disorders (e.g., Reboxetine).

Its ubiquity stems from its unique physicochemical ability to modulate the "drug-likeness" of a molecule:

- **pKa Modulation:** With a pKa of approximately 8.3, morpholine is less basic than piperidine (pKa ~11) or piperazine (pKa ~9.8). This reduction in basicity often improves membrane permeability and blood-brain barrier (BBB) penetration by increasing the fraction of the uncharged species at physiological pH.

- **Solubility & Lipophilicity:** The ether oxygen lowers logP (lipophilicity) while maintaining water solubility, often resolving the "solubility-permeability paradox" encountered during lead optimization.
- **Bioisosterism:** It frequently serves as a bioisostere for piperazine or piperidine to block metabolic "soft spots" or alter receptor binding kinetics.

However, the morpholine ring introduces specific pharmacokinetic (PK) challenges, primarily oxidative ring opening, which can lead to rapid clearance and the formation of polar, inactive metabolites. This guide details the PK profiling and in vivo application of these therapeutics.

Pharmacokinetics (PK) & Metabolic Liabilities[2][3][4]

Understanding the metabolic fate of the morpholine ring is critical for interpreting in vivo PK data.[1]

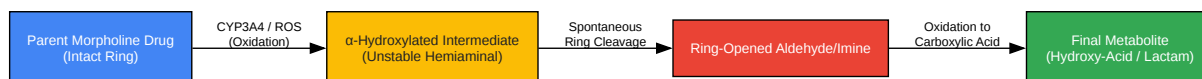
The Metabolic "Soft Spot": Oxidative Ring Opening

The primary metabolic liability of morpholine-containing drugs is the oxidation of the carbon atoms alpha to the nitrogen or oxygen.[2][3] This can occur via two distinct mechanisms:

- **CYP450-Mediated Oxidation (e.g., Gefitinib):**
 - **Enzymes:** Primarily CYP3A4 and CYP2D6.[4][5]
 - **Mechanism:** Hydroxylation at the -carbon leads to an unstable hemiaminal, which spontaneously collapses to open the ring, forming hydroxy-acid metabolites.
- **Non-CYP/Chemical Oxidation (e.g., Linezolid):**
 - **Mechanism:** Linezolid undergoes morpholine ring oxidation without significant CYP involvement, likely driven by reactive oxygen species (ROS) or ubiquitous cytosolic enzymes, resulting in two major inactive carboxylic acid metabolites (aminoethoxyacetic acid derivatives).

Visualization: Morpholine Metabolic Pathway

The following diagram illustrates the critical oxidative pathway leading to ring opening.[2][3]



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Comparative PK Data of Approved Morpholine Drugs

Drug	Indication	Bioavailability (F)	Tmax	T1/2	Primary Elimination Route	Metabolic Fate of Morpholine
Linezolid	Antibiotic (MRSA)	~100%	1-2 h	5-7 h	Renal (30% parent) & Non-renal	Ring opening to carboxylic acids (Non-CYP)
Gefitinib	NSCLC (EGFR+)	~60%	3-7 h	48 h	Feces (86%)	CYP3A4 oxidation; O-demethylation & morpholine ring opening
Reboxetine	Antidepressant	>60%	2 h	12 h	Renal (78% as metabolites)	CYP3A4 oxidation; morpholine ring opening
Timolol	Glaucoma/HTN	~50%	1-2 h	4 h	Renal (metabolites)	Morpholine ring cleavage (CYP2D6)

Application Note: Preclinical PK Profiling Protocol

Objective: To determine the plasma stability, bioavailability, and identification of ring-opened metabolites for a novel morpholine therapeutic.

Experimental Design Strategy

Because morpholine ring opening creates highly polar acidic metabolites, standard Reverse Phase (C18) LC-MS methods may fail to retain these metabolites. Hydrophilic Interaction Liquid Chromatography (HILIC) is often required for comprehensive metabolite profiling.

Protocol: In Vivo Pharmacokinetics (Rat)

Materials

- Test System: Male Sprague-Dawley rats (n=3 per timepoint/route).
- Vehicle: 5% DMSO / 40% PEG400 / 55% Saline (common for lipophilic morpholines).
- Dose: 2 mg/kg (IV), 10 mg/kg (PO).

Step-by-Step Workflow

- Dosing:
 - Administer IV bolus via tail vein.
 - Administer PO via oral gavage.
- Blood Sampling:
 - Collect 200 µL blood via jugular vein cannula at 0.083, 0.25, 0.5, 1, 2, 4, 8, 12, and 24 h post-dose.
 - Transfer to K2EDTA tubes on ice.
- Plasma Processing (Critical Step):
 - Centrifuge at 4000g for 10 min at 4°C.
 - Protein Precipitation: Add 3 volumes of acetonitrile (ACN) containing internal standard (IS) to 1 volume of plasma.
 - Note: Do not use acidic precipitation if acid-labile metabolites are suspected.
- Bioanalysis (LC-MS/MS):

- Column: Waters XBridge Amide (HILIC) or Phenomenex Kinetex C18 (if metabolites are not the focus).
- Mobile Phase:
 - A: 10 mM Ammonium Formate (pH 3.5)
 - B: Acetonitrile
- MRM Transitions: Monitor Parent (M+H)⁺ and predicted Ring-Open Metabolite (M+32 or M+16 depending on oxidation state).

Data Analysis

Calculate PK parameters (

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,
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) using non-compartmental analysis (e.g., Phoenix WinNonlin).

- High Clearance Warning: If

approaches hepatic blood flow (~55 mL/min/kg in rats), the morpholine ring is likely undergoing rapid first-pass metabolism.

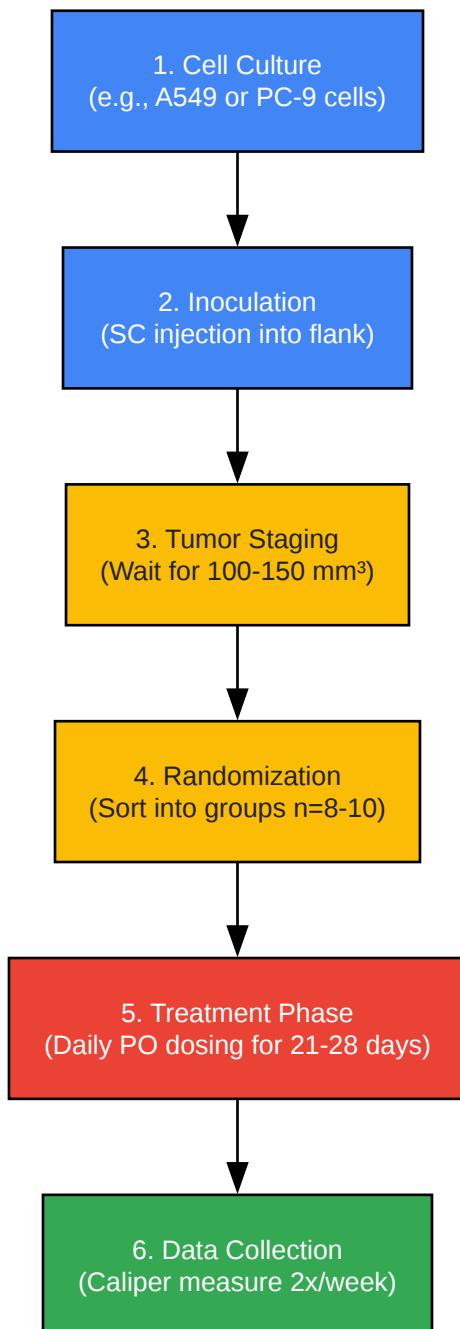
Application Note: In Vivo Efficacy Models

Morpholine therapeutics are most commonly applied in oncology (Kinase Inhibitors) and infectious disease. Below is a protocol for a Tumor Xenograft Model, typical for evaluating morpholine-based EGFR or PI3K inhibitors.

Protocol: Subcutaneous Tumor Xenograft (Nude Mice)

Rationale: Morpholine-containing kinase inhibitors (like Gefitinib) often target intracellular signaling pathways. Efficacy is measured by tumor volume reduction.

Workflow Diagram



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Detailed Methodology

- Cell Preparation:

- Culture human tumor cells (e.g., PC-9 for EGFR-driven NSCLC) in RPMI-1640 + 10% FBS.
- Harvest cells at 80% confluence. Resuspend in 1:1 PBS/Matrigel at cells/100 μ L.
- Inoculation:
 - Inject 100 μ L cell suspension subcutaneously into the right flank of female BALB/c nude mice (6-8 weeks old).
- Staging & Grouping:
 - Monitor tumor growth. When tumors reach ~ 150 mm³ (approx. 10-14 days), randomize mice into groups:
 - Vehicle Control
 - Positive Control (e.g., Gefitinib 50 mg/kg)
 - Test Compound (Low, Mid, High Dose)
- Dosing Regimen:
 - Administer test compound PO (oral gavage) QD (once daily) for 21 days.
 - Tip: Morpholine drugs often require formulation in 0.5% Methylcellulose or 20% HP- β -CD due to moderate solubility.
- Endpoints:
 - Tumor Volume (TV):
.
 - TGI (Tumor Growth Inhibition):
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- Body Weight: Monitor 2x/week as a toxicity proxy.

Troubleshooting & Optimization

Improving Metabolic Stability

If your morpholine lead shows high clearance due to ring oxidation:

- Steric Shielding: Introduce a methyl group at the C2 or C6 position (adjacent to Oxygen) or C3/C5 (adjacent to Nitrogen). This blocks the approach of CYP enzymes.
- Fluorination: Fluorinate the aromatic ring attached to the morpholine nitrogen. This alters the electron density and can reduce the lability of the morpholine ring.[\[3\]](#)
- Bridging: Use bridged morpholine analogs (e.g., 8-oxa-3-azabicyclo[3.2.1]octane) to lock the conformation and prevent ring opening.

Handling "Double Peaks" in LC-MS

Morpholine ring-opened metabolites (hydroxy-acids) often elute early in Reverse Phase chromatography.

- Solution: Use a HILIC column (Amide or Silica) with high organic mobile phase (80% ACN) to retain polar metabolites.
- Check for Lactams: Sometimes oxidation leads to a morpholin-3-one (lactam) rather than ring opening. This adds +14 Da (oxidation) or +16 Da.

References

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